

# Solubility Profile of H-Lys(Z)-OH: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: H-Lys(Z)-OH

Cat. No.: B554749

[Get Quote](#)

## Introduction

Nε-benzyloxycarbonyl-L-lysine, commonly abbreviated as **H-Lys(Z)-OH**, is a crucial protected amino acid derivative extensively utilized in peptide synthesis and other areas of chemical and pharmaceutical research. A thorough understanding of its solubility characteristics in various solvents is paramount for its effective handling, reaction optimization, and purification. This technical guide provides a comprehensive overview of the solubility of **H-Lys(Z)-OH**, presenting available quantitative data, outlining a detailed experimental protocol for solubility determination, and offering insights for researchers, scientists, and professionals in drug development.

## Quantitative Solubility Data

The solubility of **H-Lys(Z)-OH** is influenced by the physicochemical properties of the solvent, including polarity, hydrogen bonding capacity, and pH. The following table summarizes the available quantitative and qualitative solubility data for **H-Lys(Z)-OH** in a range of common solvents. It is important to note that some sources provide conflicting information, underscoring the importance of standardized experimental determination.

Solvent	Molarity/Conditions	Solubility	Observations
0.1 M Hydrochloric Acid (HCl)	-	5 mg/mL[1]	Requires sonication, warming, and heating to 60°C for dissolution.[1]
Water (H <sub>2</sub> O)	Adjusted to pH 1 with 1 M HCl	1.85 mg/mL[1]	Requires sonication for dissolution.[1]
Dimethyl Sulfoxide (DMSO)	-	< 1 mg/mL[1]	Described as insoluble or slightly soluble.[1]
Ethanol (EtOH)	-	Insoluble[2]	-
Water (H <sub>2</sub> O)	-	Insoluble[2]	-
Chloroform	-	Soluble[3]	-
Dichloromethane	-	Soluble[3]	-
Ethyl Acetate	-	Soluble[3]	-
Acetone	-	Soluble[3]	-

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the accurate determination of **H-Lys(Z)-OH** solubility, based on the established gravimetric method. This protocol can be adapted for various solvents.

Objective: To determine the saturation solubility of **H-Lys(Z)-OH** in a given solvent at a specified temperature.

Materials:

- **H-Lys(Z)-OH** (high purity)
- Solvent of interest (analytical grade)

- Thermostatically controlled shaker or incubator
- Analytical balance (readable to at least 0.1 mg)
- Centrifuge
- Micropipettes
- Vials with screw caps
- Filtration unit (e.g., syringe filter with a chemically resistant membrane, 0.22  $\mu\text{m}$  pore size)
- Drying oven or vacuum desiccator

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **H-Lys(Z)-OH** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
  - Place the vial in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). A preliminary time-course study can determine the optimal equilibration time.
- Separation of Undissolved Solid:
  - After equilibration, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
  - To completely separate the undissolved solute, centrifuge the vial at a moderate speed.
- Sample Collection and Analysis:
  - Carefully withdraw a known volume of the clear supernatant using a pre-weighed, calibrated micropipette. To avoid disturbing the sediment, it is advisable to filter the

supernatant through a 0.22  $\mu\text{m}$  syringe filter that is compatible with the solvent.

- Dispense the collected supernatant into a pre-weighed, dry vial.
- Determine the weight of the collected solution.
- Solvent Evaporation:
  - Evaporate the solvent from the vial containing the supernatant. This can be achieved by placing the vial in a drying oven at a temperature below the decomposition point of **H-Lys(Z)-OH** or by using a vacuum desiccator.
  - Continue the drying process until a constant weight of the residue is achieved.
- Calculation of Solubility:
  - Weigh the vial containing the dry **H-Lys(Z)-OH** residue.
  - Calculate the mass of the dissolved **H-Lys(Z)-OH** by subtracting the initial weight of the empty vial.
  - The solubility can be expressed in various units, such as g/L or mg/mL, by dividing the mass of the dissolved solid by the volume of the supernatant collected.

## Experimental Workflow Diagram

The logical flow of the gravimetric solubility determination method is illustrated in the following diagram:



[Click to download full resolution via product page](#)

Experimental workflow for gravimetric solubility determination.

## Conclusion

This technical guide provides a consolidated resource for understanding and determining the solubility of **H-Lys(Z)-OH**. The presented data and experimental protocol are intended to assist researchers in the efficient and accurate handling of this important amino acid derivative. Given the discrepancies in some reported solubility data, it is recommended that solubility be experimentally verified under the specific conditions relevant to the intended application.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. apexbt.com [apexbt.com]
- 3. H-Lys(Z)-OH | CAS:1155-64-2 | High Purity | Manufacturer BioCrick [biocrick.com]
- To cite this document: BenchChem. [Solubility Profile of H-Lys(Z)-OH: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b554749#solubility-of-h-lys-z-oh-in-different-solvents\]](https://www.benchchem.com/product/b554749#solubility-of-h-lys-z-oh-in-different-solvents)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)